

A Comprehensive Technical Guide to the Solubility of Thallium(I) Sulfide

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Compound of Interest

Compound Name: *Thallium(I) sulfide*

Cat. No.: *B075262*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the solubility of **Thallium(I) Sulfide** (Th_2S) in various solvents. The information is curated for professionals in research and development who require precise data on the behavior of this compound.

Core Properties of Thallium(I) Sulfide

Thallium(I) sulfide is a black, crystalline solid.^{[1][2][3]} It is a compound of significant interest due to its unique properties, though its high toxicity necessitates careful handling.

Quantitative Solubility Data

The solubility of **Thallium(I) sulfide** is highly dependent on the nature of the solvent. The following table summarizes the available quantitative and qualitative solubility data.

Solvent System	Solubility	Temperature (°C)	Ksp / pKsp	Notes
Water	0.02 g/100 g[2]	20	pKsp: 20.30[4][5] [6]	Described as slightly soluble or almost insoluble. [4]
Ksp: 6×10^{-22} [7]				
Organic Solvents				
Acetone	Insoluble[2]	-	-	
Alcohol	Insoluble[6]	-	-	
Ether	Insoluble[6]	-	-	
Acidic Solutions				
Mineral Acids	Soluble[4][5][6]	-	-	Reacts to form hydrogen sulfide (H ₂ S) gas and a thallium salt.[1] [8]
Nitric Acid	Readily soluble[9]	-	-	
Hydrochloric Acid	Difficultly soluble[9]	-	-	Forms an insoluble thallium(I) chloride layer. [10]
Sulfuric Acid	Difficultly soluble[9]	-	-	
Basic and Other Solutions				
Alkali Hydroxides	Slightly soluble/Almost	-	-	

insoluble[4][5]

Alkali Sulfides	Slightly soluble[4][5]	-	-	Insoluble in an excess of ammonium sulfide.[9]
Alkali Cyanides	Slightly soluble[4][5]	-	-	

Experimental Protocols for Solubility Determination

While specific, detailed experimental protocols for **Thallium(I) sulfide** solubility are not readily available in the reviewed literature, a general methodology based on standard analytical techniques for sparingly soluble salts can be employed.

Gravimetric Method for Aqueous Solubility

Objective: To determine the mass of **Thallium(I) sulfide** dissolved in a known volume of water at a specific temperature.

Methodology:

- **Saturation:** An excess of finely powdered **Thallium(I) sulfide** is added to a known volume of deionized water in a sealed, temperature-controlled vessel.
- **Equilibration:** The mixture is agitated (e.g., using a magnetic stirrer) for an extended period (e.g., 24-48 hours) to ensure equilibrium is reached. The temperature must be maintained at the desired value (e.g., 20°C).
- **Filtration:** A known volume of the saturated solution is carefully withdrawn using a heated syringe and filtered through a pre-weighed, fine-porosity filter paper to remove any undissolved solid.
- **Evaporation:** The filtered solution is collected in a pre-weighed evaporating dish. The solvent (water) is then evaporated at a controlled temperature (e.g., in a drying oven at 105°C) until a constant weight is achieved.

- Calculation: The mass of the dissolved **Thallium(I) sulfide** is determined by subtracting the initial weight of the evaporating dish from the final weight. The solubility is then expressed in g/100 mL or other appropriate units.

Spectrophotometric Method for Solubility in Acidic Solutions

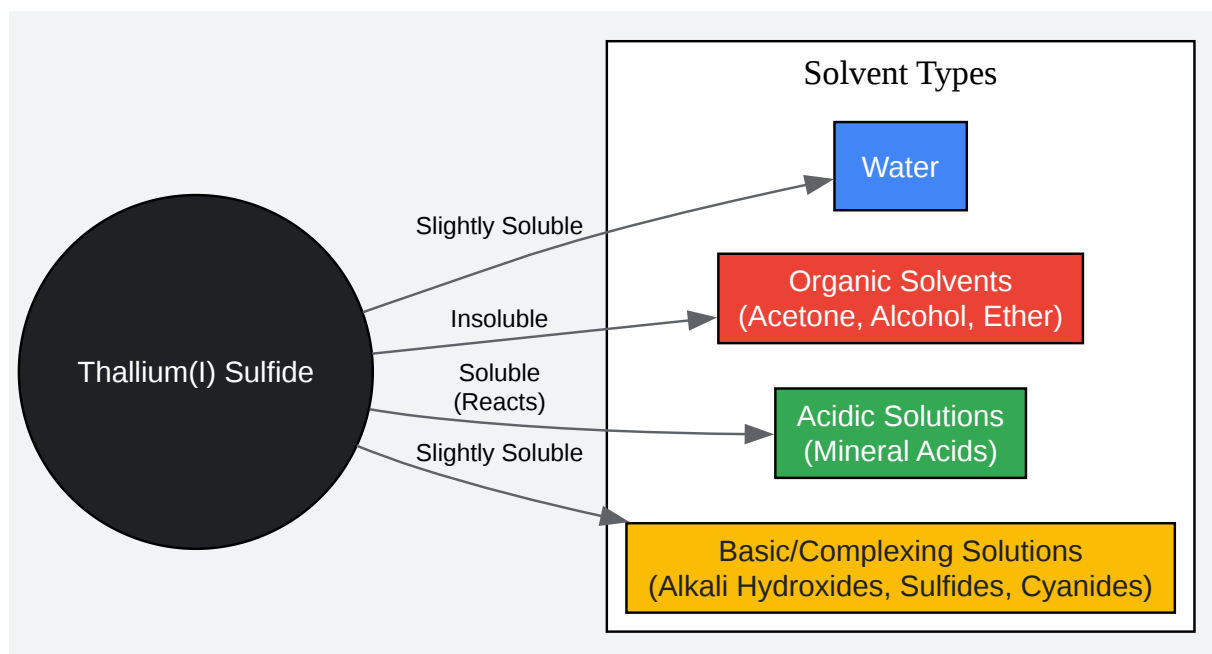
Objective: To determine the concentration of thallium ions in a saturated acidic solution of **Thallium(I) sulfide**.

Methodology:

- Saturation and Equilibration: Similar to the gravimetric method, an excess of **Thallium(I) sulfide** is equilibrated with the acidic solvent of interest (e.g., dilute nitric acid) at a constant temperature.
- Filtration: A sample of the saturated solution is filtered to remove undissolved solid.
- Dilution: A precise volume of the filtrate is diluted with the same acidic solvent to a concentration that falls within the linear range of a pre-established calibration curve.
- Analysis: The concentration of thallium in the diluted solution is determined using a suitable analytical technique such as Inductively Coupled Plasma-Optical Emission Spectrometry (ICP-OES) or Atomic Absorption Spectroscopy (AAS).
- Calculation: The solubility of **Thallium(I) sulfide** in the acidic solution is calculated from the measured thallium concentration, taking into account the dilution factor.

Visualization of Solubility Behavior

The following diagram illustrates the general solubility characteristics of **Thallium(I) sulfide** in different solvent environments.



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Caption: Solubility of **Thallium(I) Sulfide** in Different Solvents.

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References

- 1. Thallium(I) sulfide - Simple English Wikipedia, the free encyclopedia [simple.wikipedia.org]
- 2. thallium(I) sulfide [chemister.ru]
- 3. Thallium(I) sulfide - Wikipedia [en.wikipedia.org]
- 4. THALLIUM (I) SULFIDE [chembk.com]
- 5. THALLIUM (I) SULFIDE CAS#: 1314-97-2 [m.chemicalbook.com]
- 6. THALLIUM (I) SULFIDE | 1314-97-2 [chemicalbook.com]
- 7. solubilityofthings.com [solubilityofthings.com]

- 8. Thallium(I) sulfide Facts for Kids [kids.kiddle.co]
- 9. scispace.com [scispace.com]
- 10. cdn.ca9.uscourts.gov [cdn.ca9.uscourts.gov]
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